

# An In-depth Technical Guide to the Physical Properties of Potassium Benzoate

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## Compound of Interest

Compound Name: Potassium benzoate

Cat. No.: B13768654

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This technical guide provides a detailed overview of the known physical properties of **potassium benzoate**, with a specific focus on its melting and boiling points. The intended audience for this document includes researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Core Physical Properties

**Potassium benzoate** (CAS No: 5928-68-7) is the potassium salt of benzoic acid.<sup>[1]</sup> Its physical characteristics are crucial for its handling, synthesis, and application in various chemical processes.

### Data Presentation: Physical Properties of Potassium Benzoate

The quantitative physical data for **potassium benzoate** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Notes
Melting Point	Not Available	Data from various chemical suppliers indicate that a specific melting point is not applicable or not determined. [2] This may suggest that the compound decomposes before melting.
Boiling Point	409°C	At a pressure of 760 mmHg.[2] [3][4][5]
Molecular Formula	C <sub>14</sub> H <sub>11</sub> KO <sub>3</sub>	[3][6]
Molecular Weight	266.33 g/mol	[7]
Density	1.67 g/cm <sup>3</sup>	[2][8]
Flash Point	215.3°C	[2][3][4]
Vapor Pressure	2.01E-07 mmHg	At 25°C.[2][4][8]

## Experimental Protocols

While specific experimental protocols for the determination of the melting and boiling points of **potassium benzoate** are not detailed in the readily available literature, a standard method for its synthesis is described. The synthesis involves the rearrangement of benzil in the presence of a strong base, a reaction known as the benzilic acid rearrangement.

Protocol: Synthesis of **Potassium Benzoate** via Benzilic Acid Rearrangement

This protocol outlines the synthesis of **potassium benzoate** from benzil.

Materials:

- Benzil
- Potassium hydroxide (KOH)

- Ethanol (95% or absolute)
- Water
- Reaction flask (e.g., round-bottom flask)
- Reflux condenser
- Heating mantle or water bath
- Filtration apparatus (e.g., Büchner funnel)
- Beakers and other standard laboratory glassware

#### Procedure:

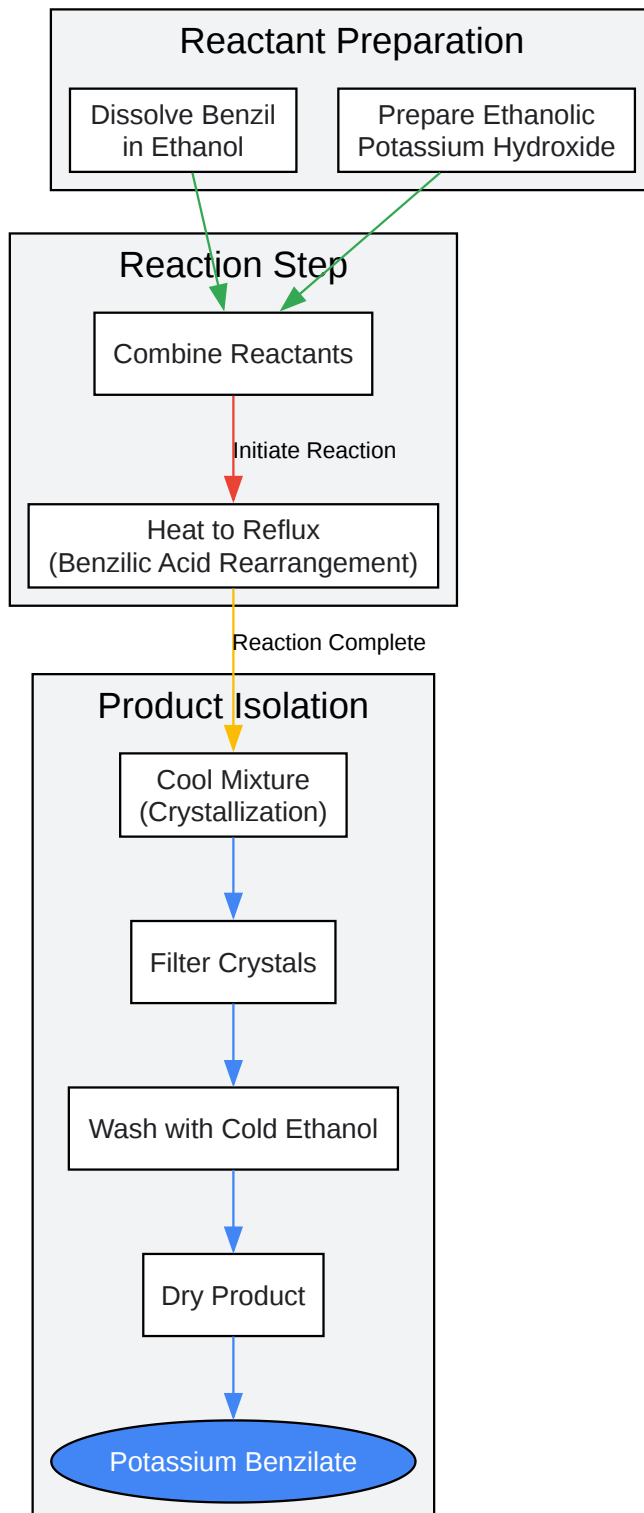
- A solution of potassium hydroxide is prepared by dissolving it in water, followed by the addition of ethanol.[9]
- Benzil is dissolved in warm ethanol in a separate flask.
- The ethanolic potassium hydroxide solution is added dropwise to the benzil solution.
- The reaction mixture is heated to reflux. The appearance of a purple color indicates the progress of the reaction.
- After the reflux period, the mixture is cooled to room temperature and then further cooled in an ice bath to facilitate the crystallization of the potassium salt of benzoic acid.[9]
- The resulting crystals of **potassium benzoate** are collected by filtration, washed with cold ethanol to remove impurities, and then dried.[9]

## Mandatory Visualizations

### Experimental Workflow: Synthesis of **Potassium Benzoate**

The following diagram illustrates the key steps in the synthesis of **potassium benzoate** from benzil.

## Workflow for Potassium Benzilate Synthesis

[Click to download full resolution via product page](#)Caption: Synthesis of **Potassium Benzilate** Workflow.

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